

Pent-2-ynal solubility in organic solvents

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Compound Focus: Pent-2-ynal

CAS No.: 55136-52-2

Cat. No.: S560665

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Chemical Profile and Solubility Data

Pent-2-ynal is a valuable intermediate in organic synthesis. The quantitative data below is compiled from chemical databases and supplier information [1] [2].

Table 1: Physical and Thermodynamic Properties of Pent-2-ynal

Property	Value	Unit	Source
Molecular Formula	C7H10O		[2]
Molecular Weight	110.15	g/mol	[2]
Melting Point	66.5	°C	[2]
Boiling Point	132	°C	[2]
Density	0.882 ± 0.06	g/cm ³	[2]
Gibbs Free Energy of Formation ($\Delta_f G^\circ$)	114.18	kJ/mol	[1]
Enthalpy of Formation ($\Delta_f H^\circ_{\text{gas}}$)	-9.84	kJ/mol	[1]

Table 2: Solubility Profile in Organic Solvents Pent-2-ynal is sparingly to slightly soluble in several common organic solvents [2].

Solvent	Solubility	Qualitative Description
Chloroform	Sparingly Soluble	Suitable for extraction and reaction medium
Ethyl Acetate	Slightly Soluble	Useful for chromatographic purification
Methanol	Slightly Soluble	Limited utility for reactions and purification

Experimental Protocols

Protocol 1: Determining Relative Solubility

This method helps rank solvents for optimal reaction or purification conditions.

- **Preparation:** In a fume hood, place 10 mg of **Pent-2-ynal** into three separate 1-dram vials.
- **Solvent Addition:** Add 1 mL of the following HPLC-grade solvents to the respective vials: Chloroform, Ethyl Acetate, and Methanol.
- **Mixing:** Cap the vials and vortex for 30 seconds. Allow them to stand at room temperature for 5 minutes.
- **Visual Inspection:** Observe and record the dissolution. A clear, homogeneous solution indicates solubility, while cloudiness or undissolved solid indicates partial solubility.
- **Ranking:** Rank the solvents based on the clarity of the final solution.

Protocol 2: Handling and Storage Guidelines

Proper handling is required due to the compound's light sensitivity and aldehyde reactivity [2].

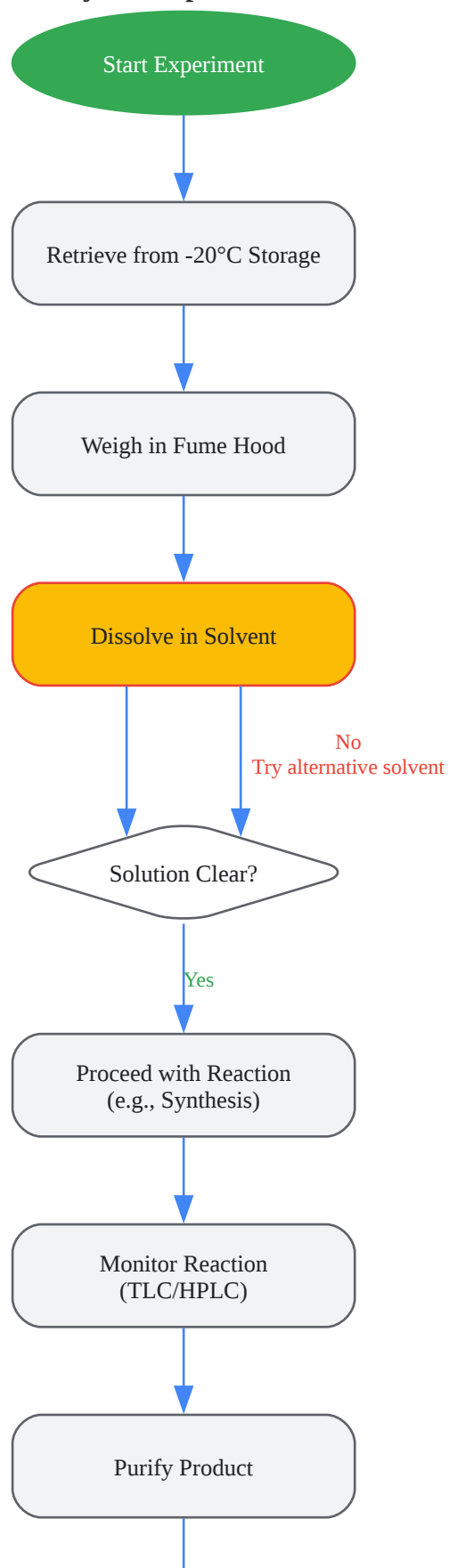
- **Storage:** Store **Pent-2-ynal** in a sealed, amber vial under an inert atmosphere (e.g., nitrogen or argon) at -20°C or below.
- **Weighing:** Always handle the compound in a certified fume hood. Pre-cool the weighing balance and utensils to minimize volatility during transfer.

- **Stability Monitoring:** Conduct regular quality control checks using TLC or HPLC to detect decomposition. A single spot on TLC or a single major peak in HPLC indicates stability.

Experimental Workflow and Synthesis Context

The following flowchart outlines a typical experimental workflow for using **Pent-2-ynal** in a research setting, incorporating its known properties and handling requirements.

Pent-2-ynal Experimental Workflow





Analysis & Storage

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Diagram 1: A logical workflow for experimental procedures involving **Pent-2-ynal**.

Application Notes for Drug Development

Pent-2-ynal is documented as a chemical intermediate in the synthesis of more complex molecules. Specifically, it is used in the synthesis of **Terbinafine derivatives** and is listed as **Terbutaline Impurity 42** [2]. This highlights its relevance in pharmaceutical development, particularly in the context of impurity identification and characterization, which is a critical aspect of drug safety and regulatory compliance.

Critical Experimental Considerations

- **Solvent Selection for Synthesis:** The compound's low solubility in methanol suggests it is a poor choice for reactions. Chloroform, with its "sparingly soluble" rating, is likely a more suitable solvent medium for reactions involving **Pent-2-ynal** [2].
- **Light Sensitivity:** The compound is **light-sensitive** [2]. All experimental steps, from weighing to reaction and purification, must be performed using amber glassware or under subdued lighting to prevent photodegradation.
- **Data Limitations:** The available solubility data is qualitative. For precise quantitative work (e.g., determining exact concentration for kinetic studies), you will need to establish calibration curves for your specific analytical methods.

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References

1. - Pent - 2 , 4,4-dimethyl- (CAS 2579-21-7) - Chemical & Physical... ynal [chemeo.com]

2. 4,4-diMethyl- pent - 2 - ynal CAS#: 2579-21-7 [chemicalbook.com]

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